

# 4-tert-Butyl-2-methylthiazole material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: **4-tert-Butyl-2-methylthiazole**

Cat. No.: **B103288**

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## An In-Depth Technical Guide to 4-tert-Butyl-2-methylthiazole

This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and synthetic considerations for **4-tert-butyl-2-methylthiazole**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification and Properties

**4-tert-Butyl-2-methylthiazole** is a substituted thiazole derivative. Thiazole rings are important structural motifs in many biologically active compounds.

Table 1: Chemical Identifiers for **4-tert-Butyl-2-methylthiazole**

Identifier	Value
CAS Number	15679-11-5
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NS
Molecular Weight	155.26 g/mol
IUPAC Name	4-(tert-butyl)-2-methyl-1,3-thiazole

Table 2: Physicochemical Properties of **4-tert-Butyl-2-methylthiazole**

Property	Value
Appearance	No data available
Odor	No data available
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available
Density	No data available
Solubility	Immiscible with water

## Safety and Hazard Information

The following safety information is derived from available Material Safety Data Sheets (MSDS).

Table 3: Hazard Classifications for **4-tert-Butyl-2-methylthiazole**

Hazard Class	Classification
Skin Corrosion/Irritation	Category 2 (Causes skin irritation) <a href="#">[1]</a>
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation) <a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation) <a href="#">[1]</a>

## First Aid Measures

- Eye Contact: Immediately flush with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[\[1\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)

- Ingestion: Clean mouth with water and drink plenty of water afterwards.[1]

## Handling and Storage

- Handling: Wear personal protective equipment. Ensure adequate ventilation. Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.[1]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

## Personal Protective Equipment

- Eye/Face Protection: Goggles (EN 166).[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Long-sleeved clothing.[1]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1]

## Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-tert-butyl-2-methylthiazole** are not readily available in the public domain. The hazard classifications are based on the qualitative assessment of its irritant properties. For context, toxicological data for a related compound, 4-methylthiazole, is presented below.

Table 4: Acute Toxicity Data for 4-Methylthiazole (CAS: 693-95-8)

Route	Species	Value
Oral LD50	Mouse	360 µL/kg[2]

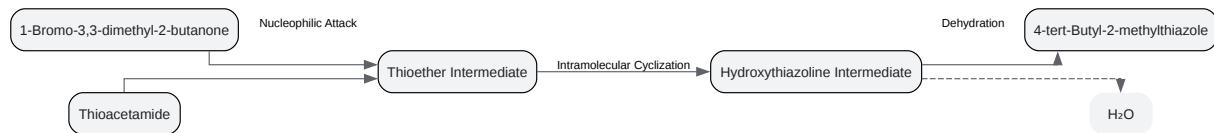
It is crucial to note that this data is for a related compound and may not be representative of the toxicity of **4-tert-butyl-2-methylthiazole**. A thorough toxicological assessment would be required for any new application.

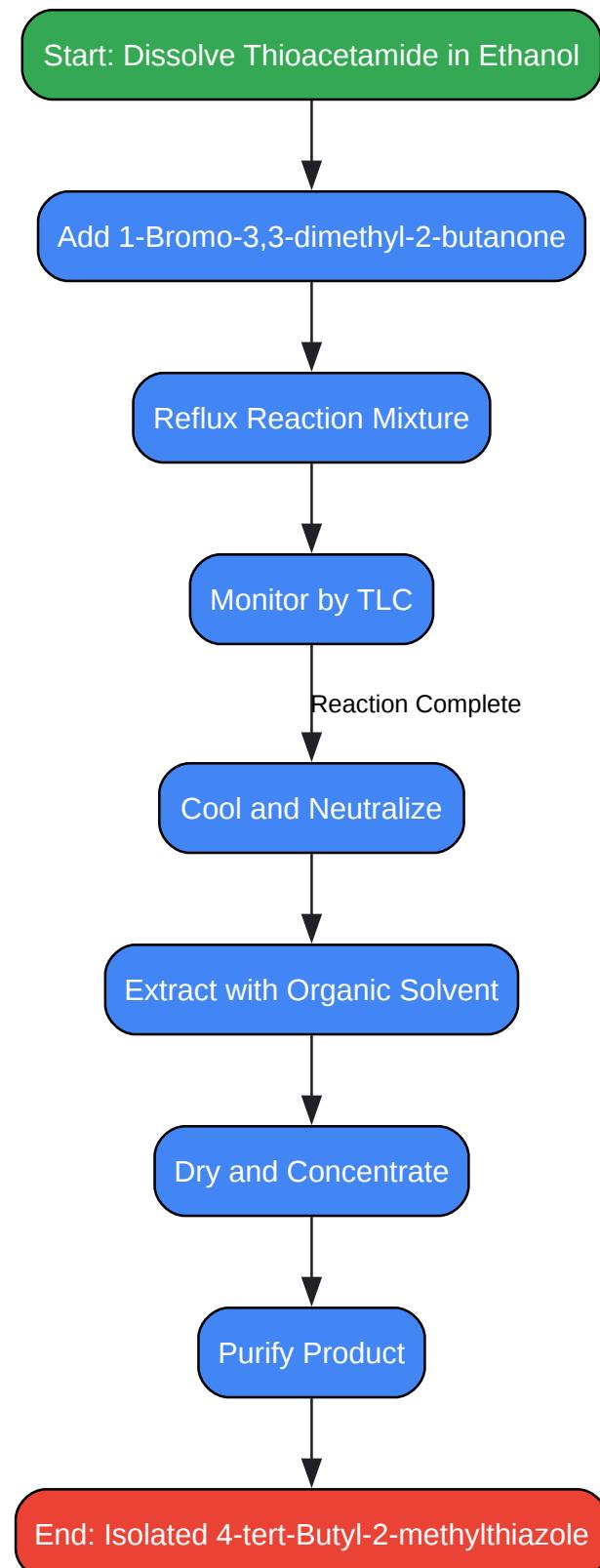
## Experimental Protocols

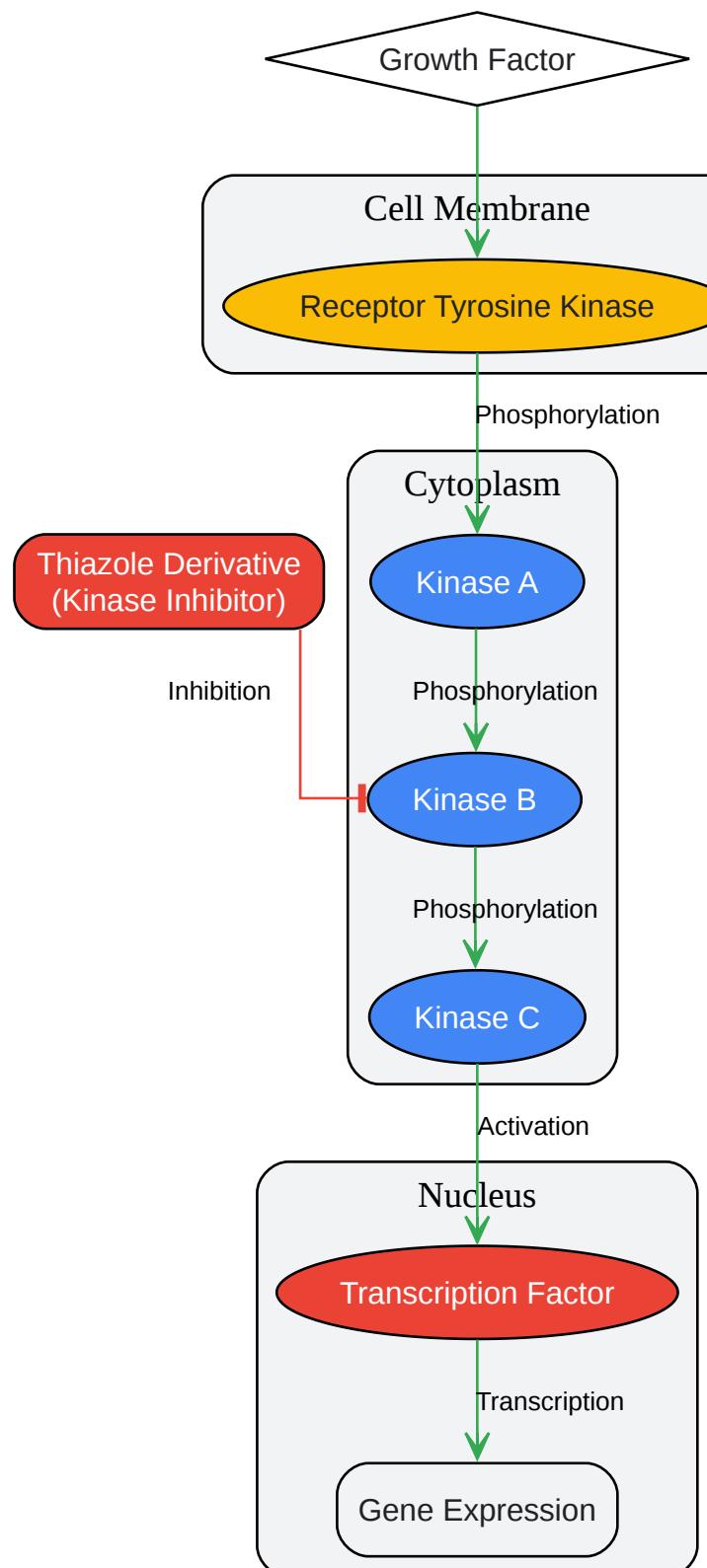
### Proposed Synthesis: Hantzsch Thiazole Synthesis

A specific, detailed experimental protocol for the synthesis of **4-tert-butyl-2-methylthiazole** is not readily available. However, a plausible and widely used method for the synthesis of 2,4-disubstituted thiazoles is the Hantzsch thiazole synthesis. This reaction involves the condensation of an  $\alpha$ -haloketone with a thioamide.

For the synthesis of **4-tert-butyl-2-methylthiazole**, the likely precursors would be 1-bromo-3,3-dimethyl-2-butanone and thioacetamide.





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## References

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